

A Technical Guide to the Natural Occurrence and Abundance of Promethium Isotopes

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Compound of Interest

Compound Name: Promethium-147

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Abstract: This document provides a comprehensive technical overview of the natural occurrence, abundance, and characteristics of Promethium (Pm) isotopes. As the only lanthanide with no stable isotopes, Promethium's presence in nature is exceedingly rare, posing significant challenges and opportunities for research and application. This guide details the natural formation pathways, summarizes isotopic data, and outlines the sophisticated experimental protocols employed for its detection and characterization, targeting professionals in research and drug development who may leverage its unique radioactive properties.

Introduction to Promethium

Promethium (atomic number 61) is a chemical element and a member of the lanthanide series. [1][2] A key distinguishing feature of promethium is that all of its isotopes are radioactive. [2] This inherent instability means that any promethium present at the formation of Earth has long since decayed. [3] Consequently, it is exceptionally rare, with only an estimated 500-600 grams naturally present in the Earth's crust at any given time. [2] Despite its scarcity, trace amounts are continuously generated through natural radioactive processes. [2] Its radioactivity, while making it difficult to study, also provides potential applications in medicine and technology. [1][4]

Natural Occurrence and Abundance

Promethium's natural abundance is minuscule, arising from two primary terrestrial sources: the spontaneous fission of uranium and the alpha decay of europium. [2][5] Extraterrestrial

formation has also been observed in the spectra of certain stars.[\[2\]](#)[\[6\]](#)

Table 1: Summary of Natural Promethium Occurrence

Source Pathway	Parent Isotope	Produced Promethium Isotope	Estimated Abundance in Earth's Crust	Concentration in Pitchblende (Uranium Ore)
Spontaneous Fission	Uranium-238 (²³⁸ U)	Various isotopes	~560 grams [2]	4 parts per quintillion (4 x 10 ⁻¹⁸) by mass [2]
Alpha Decay	Europium-151 (¹⁵¹ Eu)	Promethium-147 (¹⁴⁷ Pm)	~12 grams [2]	Not applicable
Total Estimated	~500-600 grams [2]			

Promethium Isotopes: Characteristics

There are 41 known isotopes of promethium, all of which are radioactive.[\[2\]](#) The most stable and most commercially significant isotopes are detailed below.

Table 2: Key Promethium Isotopes and Their Properties

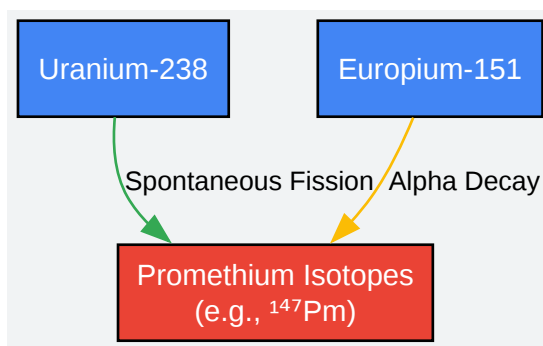
Isotope	Half-Life	Primary Decay Mode	Notes
¹⁴⁵ Pm	17.7 years[2][7]	Electron Capture (EC) [2]	The most stable promethium isotope. It is the only isotope with an experimentally observed alpha decay. [2]
¹⁴⁷ Pm	2.62 years[1][8]	Beta (β ⁻) Emission	The only isotope with practical applications, such as in atomic batteries and thickness-measurement devices.[2][6] It is a product of ¹⁵¹ Eu alpha decay and ²³⁵ U fission.[2][5]
¹⁴⁹ Pm	53 hours[7]	Beta (β ⁻) Emission	Isolated from uranium fission products.[3][7]

Mechanisms of Formation and Detection

Promethium is naturally formed on Earth through two main nuclear processes:

- **Spontaneous Fission of Uranium:** Uranium-238, a naturally occurring uranium isotope, can undergo spontaneous fission, breaking into smaller nuclei, which include various isotopes of promethium.[2]
- **Alpha Decay of Europium:** The natural isotope Europium-151 undergoes a very rare alpha decay, emitting an alpha particle to become **Promethium-147**. [2][5]

Extraterrestrially, promethium has been identified in the spectra of stars such as HR 465 in the Andromeda galaxy.[2][4] The short half-lives of its isotopes imply that it must be continuously synthesized near the surface of these stars.[2]



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Diagram of natural promethium formation pathways on Earth.

Experimental Protocols for Isolation and Characterization

Due to its extreme rarity, most promethium used for research is synthesized, primarily as a fission product of uranium-235 in nuclear reactors.[2][5] The Oak Ridge National Laboratory (ORNL) is the sole producer of **promethium-147** in the United States.[1][8]

This was the definitive method used in the initial discovery and isolation of promethium from uranium fission products.[3][7]

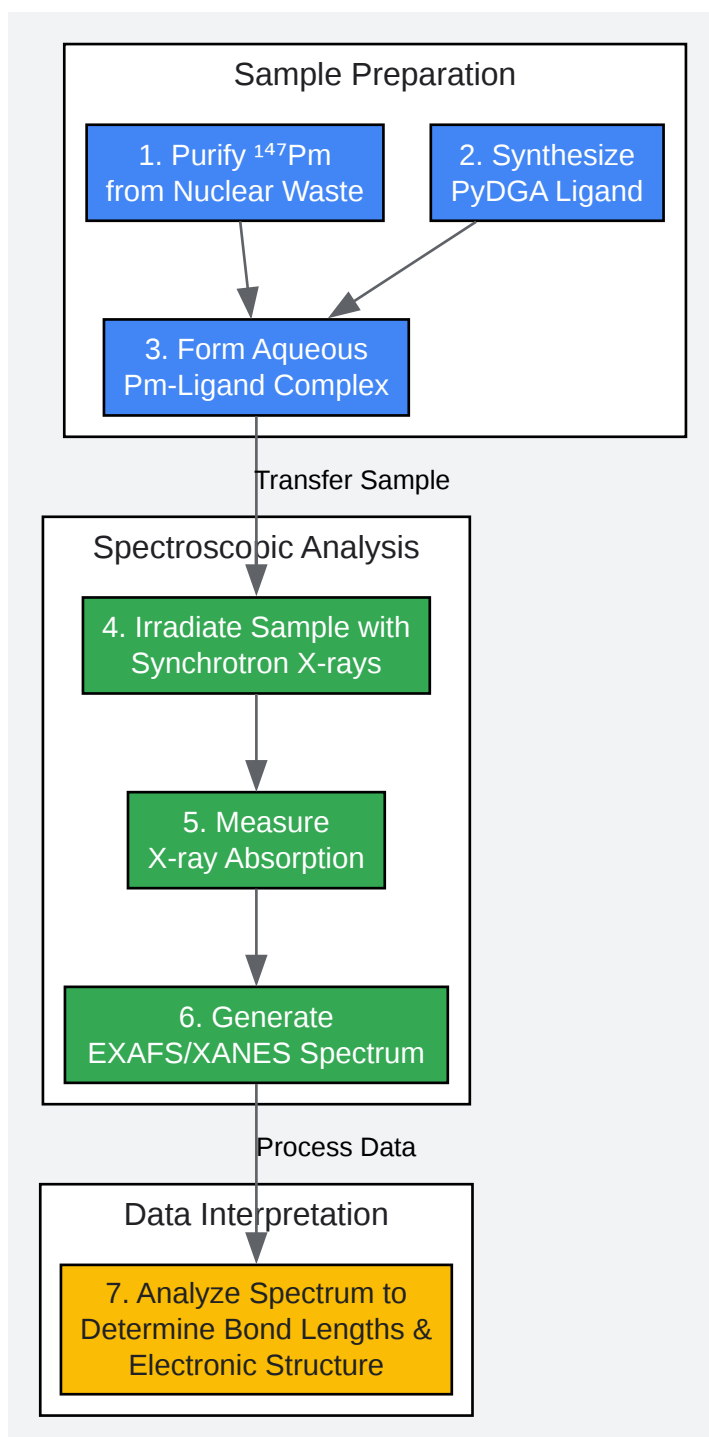
- Objective: To separate trivalent lanthanide ions, including Pm^{3+} , from a complex mixture of fission products.
- Methodology:
 - Sample Preparation: The mixture of fission products obtained from nuclear reactor fuel is dissolved in an acidic solution (e.g., nitric acid).
 - Column Preparation: A chromatography column is packed with an ion-exchange resin. The resin consists of polymer beads with functional groups that can reversibly bind to cations.
 - Loading: The acidic solution containing the fission products is passed through the column. Cations, including the lanthanides, bind to the resin, displacing other ions like H^+ .

- Elution: A complexing agent (eluent), such as a citrate or aminopolycarboxylate solution, is passed through the column. The lanthanide ions have different affinities for the complexing agent and the resin, based largely on their ionic radius.
- Fraction Collection: As the eluent flows, the lanthanide ions are selectively released from the resin and travel down the column at different rates. Pm^{3+} is separated from its neighbors, Neodymium (Nd^{3+}) and Samarium (Sm^{3+}). Fractions of the eluate are collected over time.
- Analysis: Each fraction is analyzed for its radioactive signature and elemental content to identify the fraction containing the purified promethium.

A modern technique used to determine the chemical properties and bonding characteristics of promethium in a solution for the first time.[\[1\]](#)

- Objective: To characterize the bonding and electronic structure of a promethium complex in an aqueous solution.
- Methodology:
 - Sample Production: High-purity **Promethium-147** is separated from nuclear reactor waste streams.[\[1\]](#)
 - Complex Formation (Chelation): The purified ^{147}Pm is combined in an aqueous solution with a specially designed organic ligand (e.g., PyDGA).[\[1\]](#) This ligand binds to the promethium ion, forming a stable, water-soluble complex. This is crucial as promethium decays into samarium, and the ligand helps to create a stable environment for analysis.[\[1\]](#)
 - Spectroscopic Analysis: The solution containing the promethium complex is bombarded with high-energy photons from a synchrotron, a type of particle accelerator.
 - Data Acquisition: An X-ray detector measures the absorption of X-rays by the promethium atoms over a range of energies. This generates an X-ray Absorption Near Edge Structure (XANES) and Extended X-ray Absorption Fine Structure (EXAFS) spectrum.
 - Data Analysis: The resulting spectrum provides detailed information about the promethium atom's oxidation state and, crucially, allows for the precise measurement of the bond

lengths between the promethium atom and the oxygen atoms of the surrounding ligand.[1]
[9] This information helps to place promethium's properties in context with the entire lanthanide series.[1]



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